

Physical properties of 6-Methyl-5-hepten-2-one (boiling point, density)

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Compound of Interest

Compound Name: 5-Hepten-2-one

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Physical Properties of 6-Methyl-5-hepten-2-one: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **6-Methyl-5-hepten-2-one**, a significant intermediate in the synthesis of various terpenoids. The following sections detail its boiling point and density, outline standardized experimental protocols for their determination, and present a logical workflow for these analytical procedures.

Core Physical Properties

6-Methyl-5-hepten-2-one is a colorless to light yellow liquid known for its characteristic aroma, reminiscent of lemon grass.^{[1][2]} It is miscible with alcohols and ethers but demonstrates insolubility in water.^{[1][2]}

Quantitative Data Summary

The boiling point and density of **6-Methyl-5-hepten-2-one** have been determined under various conditions, as summarized in the table below.

Physical Property	Value	Conditions
Boiling Point	172-174 °C	at 1014 hPa[3]
174 °C	Not specified[4]	
73 °C	at 18 mmHg[5][6][7][8]	
Density	0.851 g/cm ³	at 20 °C[3]
0.850 g/mL	Not specified[4]	
0.855 g/mL	at 25 °C[5][7][8]	

Experimental Protocols

While the specific experimental details for the cited values for **6-Methyl-5-hepten-2-one** are proprietary to the reporting entities, this section outlines standardized and widely accepted methodologies for determining the boiling point and density of liquid chemical substances, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Determination of Boiling Point (Based on OECD Guideline 103)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[2][3][9] Several methods are applicable for this determination.

- **Ebulliometer Method:** This method involves measuring the boiling point by means of an ebulliometer, which allows for the precise determination of the boiling temperature under equilibrium conditions.
- **Dynamic Method:** In this approach, the substance is heated, and the temperature at which boiling occurs is recorded. This method also allows for the determination of the vapor pressure curve.[3]
- **Distillation Method:** This involves distilling the substance and recording the temperature range over which it boils. This is a common method for determining the boiling range of a substance.[2]

- Siwoloboff Method: A small amount of the substance is heated in a capillary tube, and the temperature at which a continuous stream of bubbles emerges is observed.[2]
- Differential Scanning Calorimetry (DSC) / Differential Thermal Analysis (DTA): These thermal analysis techniques can be used to determine the boiling point by detecting the heat flow associated with the phase transition from liquid to gas.[2][3]

Determination of Density (Based on OECD Guideline 109)

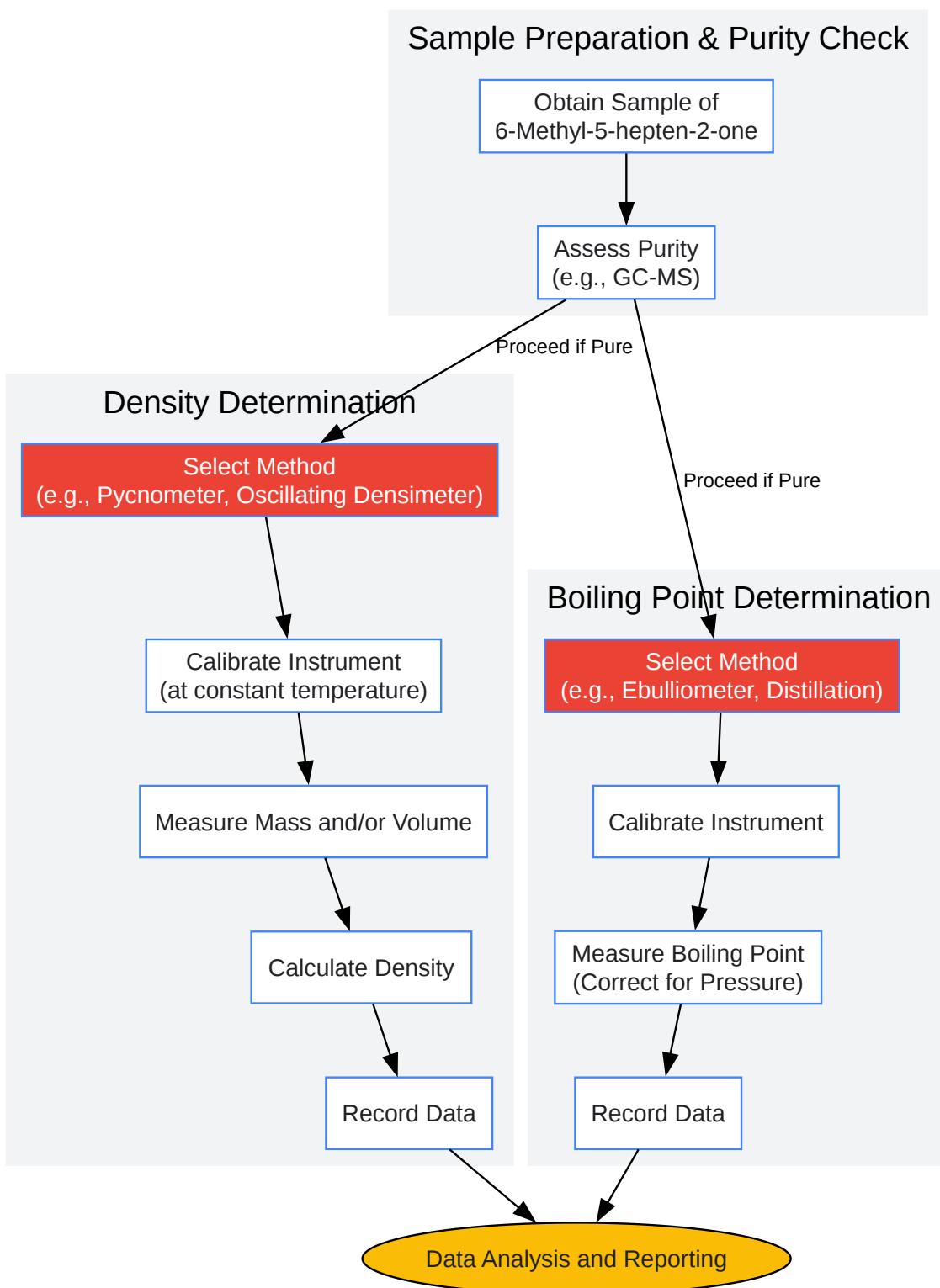
The density of a substance is its mass per unit volume.[4] For liquids like **6-Methyl-5-hepten-2-one**, several reliable methods are available.

- Hydrometer: A weighted, graduated glass float is placed in the liquid. The density is read directly from the calibrated stem at the point where the liquid surface meets it. This method is suitable for liquids with low viscosity.[4][5]
- Pycnometer Method: A glass flask of a known volume (pycnometer) is weighed empty, then filled with the test substance and weighed again. The density is calculated from the mass of the substance and the known volume of the pycnometer.[4][5]
- Oscillating Densimeter: This method measures the change in the resonant frequency of a U-shaped tube when it is filled with the sample liquid. The change in frequency is directly related to the density of the liquid. The instrument must be calibrated with two substances of known density.[4][5]
- Hydrostatic Balance (Immersed Body Method): A body of known volume is weighed in air and then while immersed in the test liquid. The difference in weight (buoyant force) is used to calculate the density of the liquid.[4][5]

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the physical properties of a liquid organic compound like **6-Methyl-5-hepten-2-one**.

Workflow for Physical Property Determination

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Caption: Generalized workflow for determining the physical properties of a liquid compound.

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